

isopropenyl chloroformate molecular weight and formula

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Compound of Interest

Compound Name: Isopropenyl chloroformate

Cat. No.: B110588

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Isopropenyl Chloroformate: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Isopropenyl chloroformate is a chemical compound of interest in organic synthesis. This document provides a concise summary of its core chemical properties.

Core Chemical Data

The fundamental molecular characteristics of **isopropenyl chloroformate** are summarized below.

Property	Value	Source
Molecular Formula	C4H5ClO2	[1]
Molecular Weight	120.53 g/mol	[1] [2]
IUPAC Name	prop-1-en-2-yl carbonochloridate	[1]
CAS Number	57933-83-2	[1] [2]

Experimental Protocols

Detailed experimental protocols involving **isopropenyl chloroformate** are not readily available in the public domain. One source mentions its use as a reagent for the formation of ureas in a patent, providing a brief procedural excerpt: "To a solution of the SM (334 mg, 0.830 mmol) in EtOAc (10 mL) was added sat aq NaHCO₃ (10 mL), followed by **isopropenyl chloroformate** (0.100 mL, 0.913 mmol)"[2]. However, a comprehensive, step-by-step experimental methodology is not described.

Signaling Pathways and Logical Relationships

Currently, there is no available information detailing specific signaling pathways or complex logical relationships involving **isopropenyl chloroformate** that would necessitate a visual diagram. The compound is primarily documented as a reagent in chemical synthesis.

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References

- 1. Isopropenyl chloroformate | C₄H₅ClO₂ | CID 93846 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Isopropenyl Chloroformate [commonorganicchemistry.com]
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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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